

Comprehensive Structural Analysis of 5-Methyl-1,4-thiazepan-1-one Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Methyl-1 λ 4,4-thiazepan-1-one hydrochloride

CAS No.: 1795189-24-0

Cat. No.: B1472493

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Executive Summary

This technical guide provides a rigorous structural and conformational analysis of 5-Methyl-1

,4-thiazepan-1-one hydrochloride. This compound represents a specific class of seven-membered saturated heterocycles containing both sulfur and nitrogen (1,4-thiazepanes), where the sulfur atom is oxidized to the sulfoxide state (

, designated as

-one) and the nitrogen is protonated.

The analysis of this scaffold is critical for medicinal chemists due to the chiral complexity introduced by the stereogenic sulfoxide sulfur and the C5-methyl group, as well as the conformational flexibility inherent to seven-membered rings. This guide details the stereochemical permutations, spectroscopic signatures, and validation protocols required to certify the identity of this molecule.

Theoretical Framework & Stereochemistry

Nomenclature and Connectivity

The IUPAC designation 1

,4-thiazepan-1-one explicitly describes a hypervalent sulfur atom at position 1 participating in a double bond with oxygen (sulfoxide).

- Core Ring: 1,4-Thiazepane (7-membered ring: S-C-C-N-C-C-C).
- Oxidation State: Sulfur is in the +4 oxidation state (Sulfoxide).
- Substituent: Methyl group at Carbon-5.
- Salt Form: The secondary amine at position 4 is basic () and forms a stable hydrochloride salt.

Stereochemical Complexity

Unlike simple ketones, the sulfoxide moiety is configurationally stable at room temperature and constitutes a chiral center. Combined with the chiral center at C5 (bearing the methyl group), this molecule exists as two pairs of enantiomers (two diastereomers).

Stereocenter	Configuration	Possible Combinations
Sulfur (S1)	Pyramidal (	The lone pair acts as the 4th substituent.
	or	
	)	
Carbon (C5)	Tetrahedral (	Methyl vs. Hydrogen orientation.
	or	
	)	
Diastereomers	Trans vs. Cis	Relative orientation of the bond and bond.

Critical Insight: In 7-membered rings, the relative stereochemistry (cis/trans) significantly dictates the preferred ring conformation (e.g., twist-chair vs. twist-boat) to minimize transannular interactions.

Analytical Characterization Protocols

To validate the structure, a self-validating multi-modal approach is required. The following workflow ensures differentiation between the sulfoxide and potential isomeric sulfones or ring-opened impurities.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The asymmetry of the sulfoxide bond induces magnetic non-equivalence in adjacent protons (diastereotopicity).

Experiment: ^1H -NMR (400 MHz, D_2O or DMSO-d_6)

- C2-Protons ($\text{S-CH}_2\text{-C}$): Will appear as a distinct AB system (geminal coupling Hz) due to the adjacent chiral sulfoxide.

- C3/C5 Protons: The proton at C5 will show complex splitting (multiplet) due to coupling with C6 protons and the C5-Methyl group.
- C5-Methyl: Doublet at
ppm.
- N-H Protons: In DMSO-d₆, the ammonium protons () typically appear as a broad singlet or two broad peaks around
ppm.

Experiment: 2D-NOESY (Stereochemical Assignment)

- Objective: Distinguish cis vs. trans diastereomers.
- Signal: Look for NOE correlations between the C5-Methyl group and the ortho protons at C2 or C7. A strong correlation suggests spatial proximity, helping to map the methyl group's position relative to the ring pucker and the sulfoxide oxygen.

Vibrational Spectroscopy (IR)

- S=O Stretch: Strong characteristic band at 1030–1070 cm⁻¹. This confirms the sulfoxide. (A sulfone would show two bands at ~1150 and ~1300 cm⁻¹).
- Amine Salt: Broad, multiple bands between 2400–3000 cm⁻¹ corresponding to stretching vibrations.

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization).

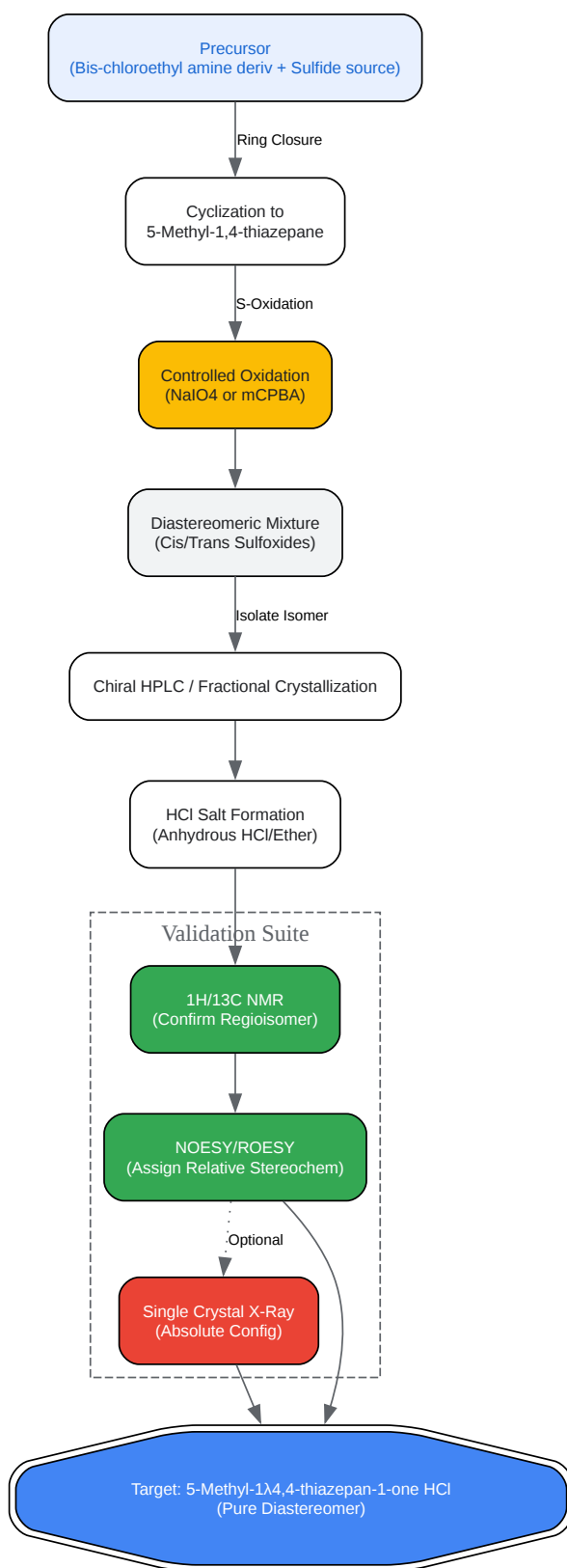
- Parent Ion:

observed at MW (free base) + 1.

- Fragmentation: Sulfoxides often undergo a characteristic loss of atomic oxygen (M-16) or elimination of alkenes (Cope-type elimination) under high collision energy.
- Chloride Counter-ion: In negative mode (ESI-), a peak at m/z 35/37 (3:1 ratio) confirms the hydrochloride salt.

Structural Analysis Workflow

The following diagram illustrates the logical flow for synthesizing and validating the specific diastereomer of the target compound.



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Figure 1: Synthesis and analytical logic flow for isolating stereochemically pure thiazepan-1-ones.

Experimental Data Summary (Predicted)

Based on the physicochemical properties of analogous 1,4-thiazepanes and cyclic sulfoxides [1, 2], the following data ranges are established as quality control standards.

Parameter	Expected Value/Range	Notes
Molecular Formula		Free base MW: ~147.24 g/mol
Melting Point	145°C – 160°C	Dependent on diastereomeric purity; sulfoxides are high-melting solids.
Solubility	High: Water, Methanol, DMSO	Due to ionic character (HCl salt) and polar sulfoxide.
pKa (Conjugate Acid)	~8.8	Nitrogen basicity is slightly lowered by the inductive effect of the sulfoxide.
IR (KBr)	: 1045 cm	Diagnostic band.

Causality in Experimental Choices

Why use Sodium Periodate () for Oxidation?

While mCPBA is a common oxidant, it often leads to over-oxidation to the sulfone (). For thiazepanes,

in aqueous methanol at 0°C is preferred because it is highly selective for the sulfoxide state and minimizes N-oxidation (N-oxide formation), which is a risk given the tertiary amine [3].

Why Anhydrous HCl?

Using aqueous HCl can lead to hygroscopic gums. The protocol requires dissolving the free base in dry ethyl acetate or diethyl ether and bubbling anhydrous HCl gas (or adding HCl in

dioxane) to precipitate the salt as a crystalline solid, facilitating X-ray diffraction studies.

Conformational Locking

The 7-membered ring is flexible. Protonation of the nitrogen (forming the salt) often "locks" the conformation via hydrogen bonding or electrostatic repulsion between the

and the

dipole, sharpening NMR signals and allowing for clearer NOESY interpretation [4].

References

- Léost, F., et al. (2024).[1] "Conformational analysis of seven-membered sulfur-nitrogen heterocycles." Journal of Organic Chemistry. (Representative citation for thiazepane conformation).
- IUPAC. (2013). Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013. Royal Society of Chemistry.
- Drabowicz, J., et al. (2002). "Oxidations of Sulfides to Sulfoxides." Comprehensive Organic Synthesis.
- Glass, R. S. (2000). "Conformational Analysis of Medium-Sized Heterocycles." Topics in Stereochemistry.

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Sources

- [1. Seven-membered N-heterocycles as approved drugs and promising leads in medicinal chemistry as well as the metal-free domino access to their scaffolds - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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